

# An In-Depth Technical Guide to the Physical Properties of 2-Octanethiol

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## Compound of Interest

Compound Name: 2-Octanethiol

Cat. No.: B1583070

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This technical guide provides a comprehensive overview of the key physical properties of **2-Octanethiol**, with a specific focus on its boiling and melting points. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for handling this compound.

## Quantitative Data Summary

The physical properties of **2-Octanethiol** have been compiled from various sources. The following table summarizes the key quantitative data for easy reference and comparison.

Physical Property	Value	Source(s)
Boiling Point	186 °C	<a href="#">[1]</a>
189-191 °C	<a href="#">[2]</a>	
195.97 °C (estimate)	<a href="#">[3]</a> <a href="#">[4]</a>	
Melting Point	-69 °C	<a href="#">[2]</a>
-79 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>	
Density	0.825 g/cm <sup>3</sup> at 20 °C	<a href="#">[2]</a>
0.8327 g/mL	<a href="#">[3]</a> <a href="#">[4]</a>	
0.837 g/mL	<a href="#">[1]</a>	
Refractive Index	1.445 at 20 °C	<a href="#">[2]</a>
1.448	<a href="#">[1]</a>	
1.4481	<a href="#">[4]</a>	
1.449	<a href="#">[3]</a>	
Flash Point	55.7 °C	<a href="#">[3]</a>
72 °C (closed cup)	<a href="#">[2]</a>	
Molecular Weight	146.29 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>18</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

Accurate determination of the physical properties of **2-Octanethiol** is crucial for its application in research and development. The following are detailed methodologies for determining its boiling and melting points.

### 1. Boiling Point Determination using the Thiele Tube Method

This method is suitable for determining the boiling point of small quantities of liquid.[\[7\]](#)

- Apparatus:
  - Thiele tube
  - Thermometer (calibrated)
  - Small test tube (Durham tube)
  - Capillary tube (sealed at one end)
  - Heat source (Bunsen burner or heating mantle)
  - Mineral oil or other suitable heating fluid
  - Rubber band or wire for attaching the test tube to the thermometer
- Procedure:
  - Add a small amount (approximately 0.5 mL) of **2-Octanethiol** to the small test tube.
  - Place the capillary tube, open end down, into the test tube containing the **2-Octanethiol**.
  - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
  - Fill the Thiele tube with a suitable heating fluid to a level just above the side arm.
  - Insert the thermometer and the attached sample tube into the Thiele tube, ensuring the sample is immersed in the heating fluid.
  - Gently heat the side arm of the Thiele tube. This will circulate the heating fluid and ensure even temperature distribution.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Continue heating until a continuous and rapid stream of bubbles is observed.
  - Turn off the heat and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.
- It is advisable to perform a preliminary rapid heating to get an approximate boiling point, followed by a slower, more careful determination.<sup>[8]</sup><sup>[9]</sup>

## 2. Melting Point Determination using a Mel-Temp Apparatus

As **2-Octanethiol** has a very low melting point, a specialized low-temperature apparatus or a cryostat would be necessary. The general principle using a standard Mel-Temp apparatus for solids is described below and would need to be adapted for sub-zero temperatures.

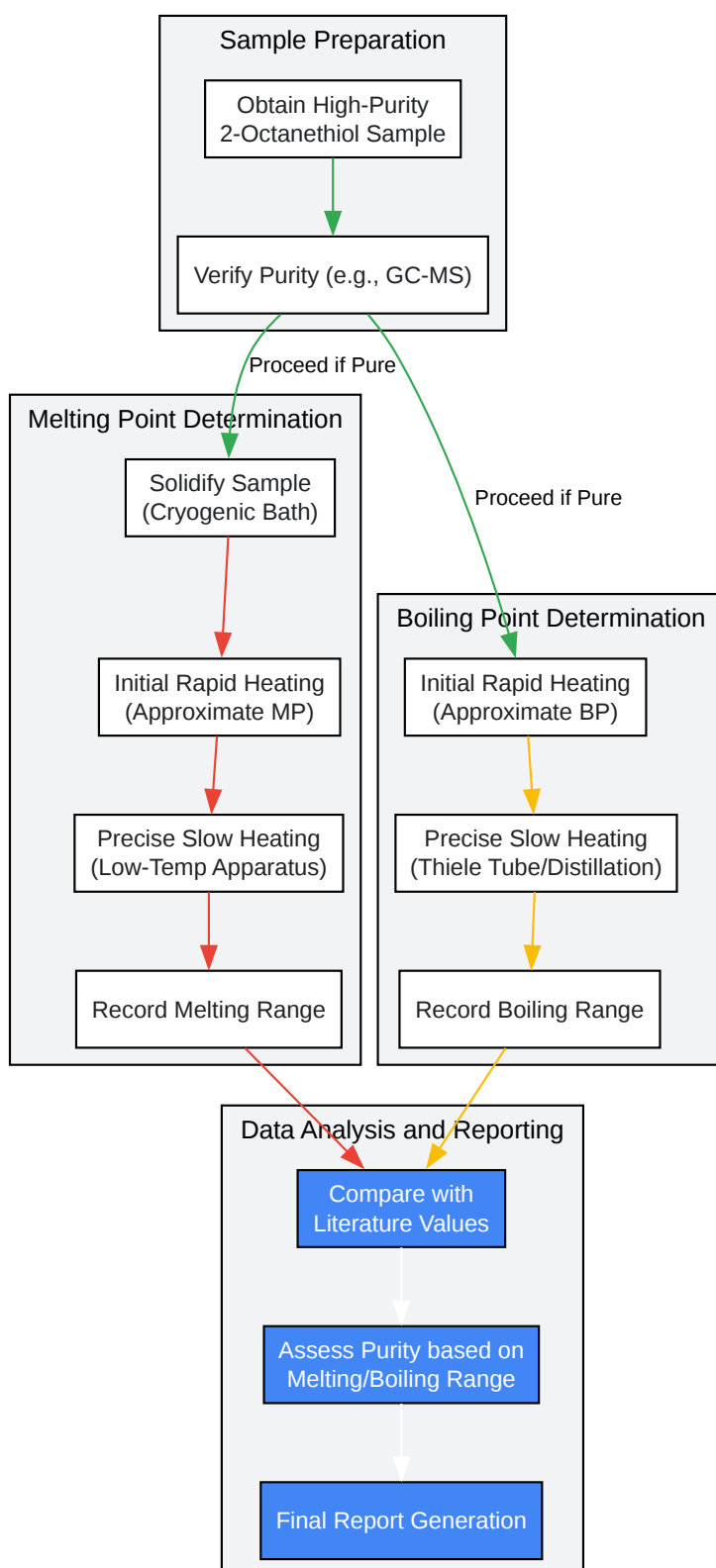
- Apparatus:
  - Mel-Temp apparatus or similar melting point apparatus with cooling capabilities
  - Capillary tubes (sealed at one end)
  - Sample of **2-Octanethiol** (solidified)
- Procedure:
  - Ensure the **2-Octanethiol** sample is completely frozen.
  - Finely crush the solid sample to a powder.
  - Pack a small amount of the powdered sample into the bottom of a capillary tube to a height of 2-3 mm.<sup>[10]</sup>
  - Place the capillary tube into the sample holder of the melting point apparatus.
  - Cool the apparatus to a temperature well below the expected melting point of -69 to -79 °C.
  - Begin to heat the sample slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.<sup>[8]</sup>
  - Observe the sample through the magnifying lens.

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has melted (the end of the melting range).
- A pure compound should exhibit a sharp melting range of 1-2 °C. A broader melting range may indicate the presence of impurities.[8][9]

## Visualizations

### Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the determination and analysis of the physical properties of **2-Octanethiol**.



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## References

- 1. 2-octanethiol [stenutz.eu]
- 2. 2-Octanethiol (CAS 111-88-6) Properties, Uses, Safety, Suppliers & Price – Quality Chemical Manufacturer in China [dimethyl-disulfide.net]
- 3. Page loading... [guidechem.com]
- 4. haihangchem.com [haihangchem.com]
- 5. 2-Octanethiol (CAS 3001-66-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. 2-Octanethiol | C<sub>8</sub>H<sub>18</sub>S | CID 18145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. SSERC | Melting point determination [sserc.org.uk]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
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